

An In-depth Technical Guide to **cis-2-Bromocyclohexanol**: Chemical Properties and Structure

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Compound of Interest

Compound Name: *cis-2-Bromocyclohexanol*

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Abstract

cis-2-Bromocyclohexanol is a halogenated cyclic alcohol of significant interest in organic synthesis. Its stereochemistry plays a crucial role in its reactivity and suitability as a precursor for various complex molecules. This technical guide provides a comprehensive overview of the chemical and physical properties of **cis-2-Bromocyclohexanol**, its structural characteristics, and detailed experimental considerations for its synthesis and analysis. The information presented is intended to support professionals in research, chemical development, and pharmaceutical sciences.

Chemical and Physical Properties

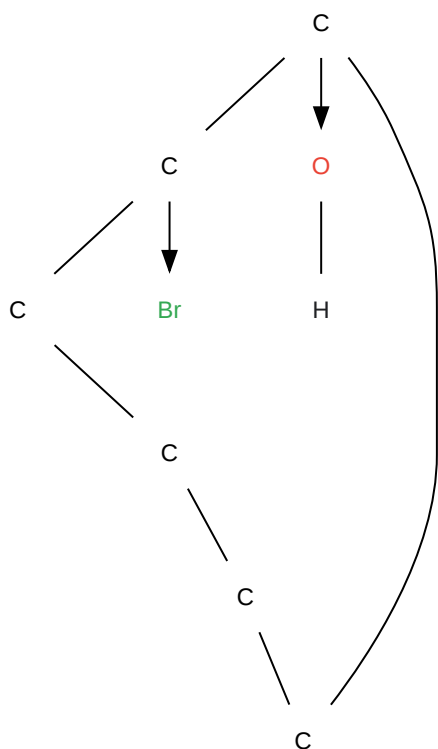
cis-2-Bromocyclohexanol is a colorless to pale yellow liquid at room temperature.^[1] Its properties are largely defined by the presence of the hydroxyl and bromine functional groups on adjacent carbons of the cyclohexane ring, with a specific *cis* stereochemical relationship. The quantitative physical and chemical properties of **cis-2-Bromocyclohexanol** are summarized in the table below.

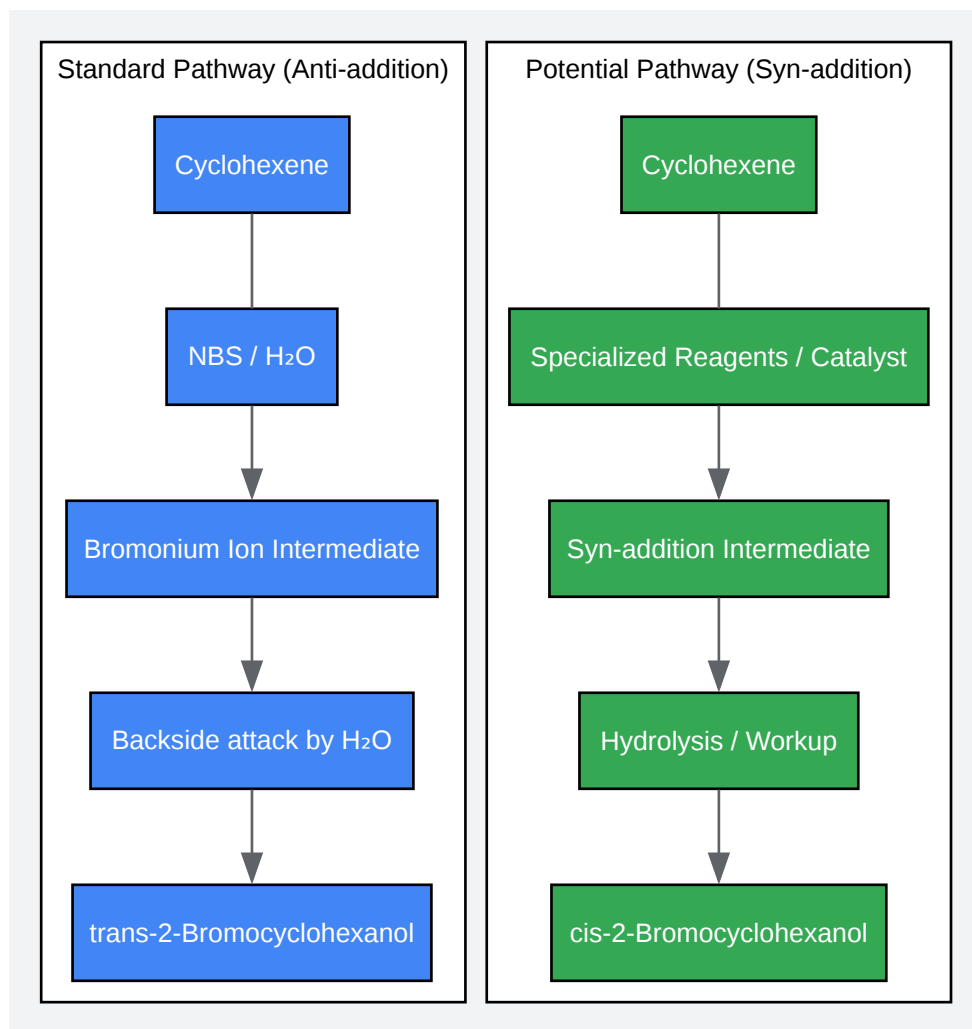
| Property | Value |
|--------------------------------|---|
| Molecular Formula | C ₆ H ₁₁ BrO |
| Molecular Weight | 179.055 g/mol [2] [3] [4] |
| CAS Registry Number | 16536-57-5 [2] [3] [4] |
| Appearance | Colorless to pale yellow liquid [1] |
| Density | 1.519 g/cm ³ |
| Melting Point | 301.6 - 302 K (28.5 - 28.9 °C) [5] |
| Boiling Point | 225.5 °C at 760 mmHg; 323 K (50 °C) at 0.001 bar [5] |
| Flash Point | 90.2 °C |
| Refractive Index | 1.541 |
| Vapor Pressure | 0.0171 mmHg at 25°C |
| LogP (Octanol/Water) | 1.68480 |
| Topological Polar Surface Area | 20.23 Å ² |

Chemical Structure and Stereochemistry

The defining feature of **cis-2-Bromocyclohexanol** is the spatial arrangement of the bromine and hydroxyl substituents on the same side of the cyclohexane ring. This cis configuration dictates the molecule's conformational preferences and reactivity. The cyclohexane ring primarily adopts a chair conformation to minimize steric strain. In the cis isomer, one substituent must be in an axial position while the other is in an equatorial position. This is in contrast to the trans isomer, which can exist in a more stable diequatorial conformation.

Below is a two-dimensional representation of the chemical structure of **cis-2-Bromocyclohexanol**.





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